

# A Comprehensive Technical Guide to the Physical Properties of 1-(4-Bromophenyl)ethanol

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## Compound of Interest

Compound Name: 1-(4-Bromophenyl)ethanol

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## Introduction

**1-(4-Bromophenyl)ethanol** is an organic compound that serves as a crucial intermediate in the synthesis of a variety of organic molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its chemical structure, featuring a bromine atom on the phenyl ring, enhances its reactivity, making it a valuable building block for developing compounds with specific biological activities.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physical properties of **1-(4-Bromophenyl)ethanol**, outlines detailed experimental protocols for their determination, and presents logical workflows for its synthesis and characterization.

## Core Physical Properties

The physical characteristics of **1-(4-Bromophenyl)ethanol** are essential for its handling, application in synthesis, and for purification processes. A summary of its key physical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	[2]
Molecular Weight	201.06 g/mol	[2][3]
Appearance	White to light brown crystalline powder or clear, colorless liquid	[1][2][3]
Melting Point	36-38 °C (lit.)	[2][4]
Boiling Point	119-121 °C at 7 mm Hg (lit.)	[2][4]
Density	1.46 g/mL at 25 °C (lit.)	[2][4]
Solubility	Soluble in organic solvents like ethanol and acetone; sparingly soluble to insoluble in water.[3] [5]	
Refractive Index	1.5680 to 1.570	[2][6]
Flash Point	63 °C to 146 °F (approximately 63.3 °C)	[2][5]
Vapor Pressure	0.00956 mmHg at 25°C	[2][6]
pKa	14.22 ± 0.20 (Predicted)	[2][3]

## Spectral Data

Spectroscopic data is fundamental for the structural elucidation and confirmation of **1-(4-Bromophenyl)ethanol**.

Spectroscopy	Data
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 1.48 (d, J = 6.8 Hz, 3H), 1.85 (s, 1H), 4.88 (q, J = 6.4 Hz, 1H), 7.26 (d, J = 7.6 Hz, 2H), 7.49 (d, J = 8.0 Hz, 2H)[7]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 25.2, 69.8, 121.1, 127.2, 131.5, 144.8[7]
Mass Spectrometry (GC-MS)	Molecular Ion (m/z): 200[8]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **1-(4-Bromophenyl)ethanol**.

### Melting Point Determination

The melting point is a critical indicator of purity. For a pure crystalline solid, the melting range is typically sharp (0.5-1.0°C).[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[9]
- Capillary tubes (one end sealed)[9]
- Thermometer
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **1-(4-Bromophenyl)ethanol** sample is completely dry and finely powdered. Introduce a small amount of the sample into the open end of a capillary tube to a height of 1-2 mm.[10][11]

- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[9]
- Heating: Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point. Then, reduce the heating rate to 1-2°C per minute to allow for accurate observation.[9][11]
- Observation: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).[9]

## Boiling Point Determination

The boiling point is determined at a specific pressure and is a characteristic physical constant.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (one end sealed)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)[12]
- Rubber band or thread to attach the test tube to the thermometer

Procedure:

- Sample Preparation: Place a few milliliters of liquid **1-(4-Bromophenyl)ethanol** into a small test tube. Invert a capillary tube (sealed end up) and place it into the test tube.[12][13]
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.[14]
- Heating: Immerse the assembly in a heating bath (e.g., Thiele tube) and heat gently.[12][14]

- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until the bubbling is continuous.[12]
- Recording: Remove the heat source and allow the apparatus to cool. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[12][14]

## Solubility Determination

This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

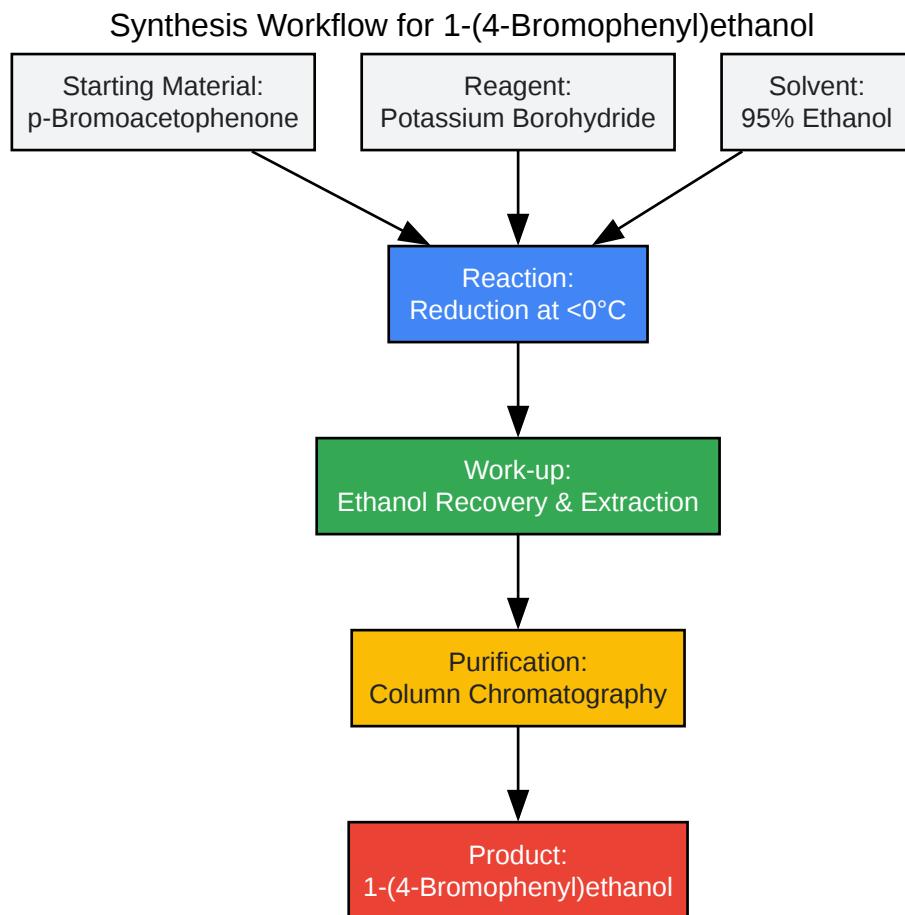
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rod
- Solvents (e.g., water, ethanol, acetone)

Procedure:

- Sample Preparation: Place a small, measured amount (e.g., 25 mg) of **1-(4-Bromophenyl)ethanol** into a test tube.[15]
- Solvent Addition: Add a small volume (e.g., 0.75 mL) of the chosen solvent to the test tube in portions.[15]
- Mixing: After each addition, vigorously shake or stir the mixture.[15]
- Observation: Observe whether the solid dissolves completely. Record the substance as soluble, sparingly soluble, or insoluble in the specific solvent at that concentration. For quantitative analysis, a saturated solution would be prepared and the concentration of the dissolved solute determined analytically.[16][17]

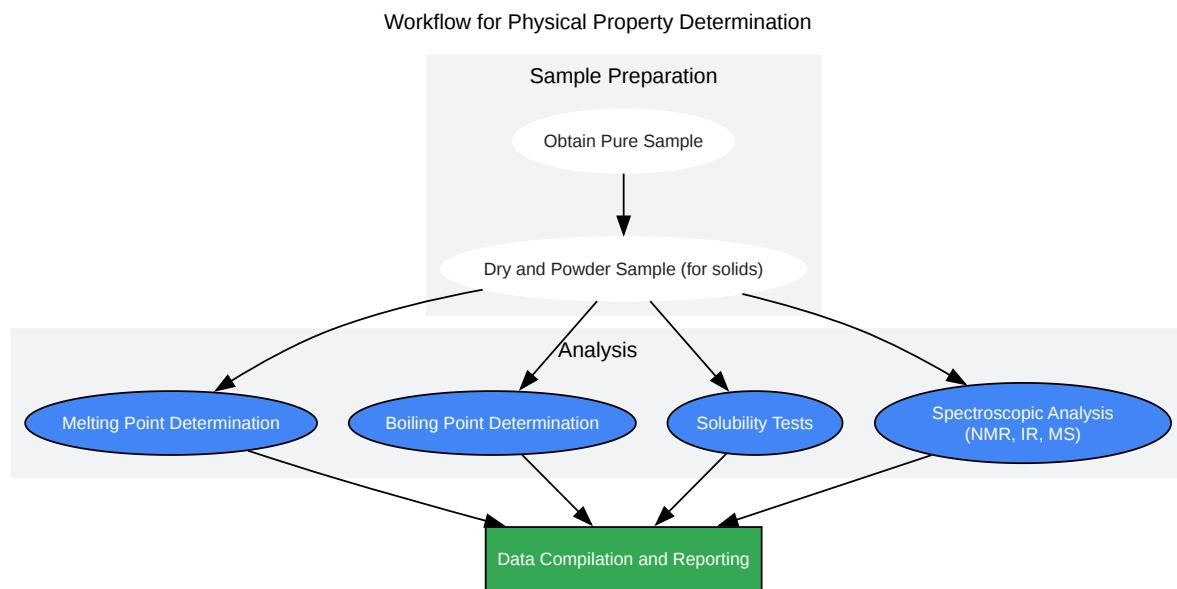
## Synthesis and Characterization Workflow

The following diagrams illustrate the logical flow of synthesizing and characterizing **1-(4-Bromophenyl)ethanol**.



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Caption: A generalized workflow for the synthesis of **1-(4-Bromophenyl)ethanol** via reduction of p-bromoacetophenone.[18]



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Caption: A logical workflow for the experimental determination of the physical and spectral properties of a chemical compound.

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